

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Vinylcyclopentane

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Compound of Interest

Compound Name: **Vinylcyclopentane**

Cat. No.: **B1346689**

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For laboratory professionals engaged in research, development, and scientific exploration, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for the use of **Vinylcyclopentane** (CAS No. 3742-34-5), a highly flammable liquid. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure research environment.

Essential Safety Information

Vinylcyclopentane is classified as a highly flammable liquid and vapor.^{[1][2][3]} Its primary hazards include fire risk and potential irritation to the eyes and skin.^[4] Proper personal protective equipment (PPE) and handling procedures are crucial to mitigate these risks.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when handling **vinylcyclopentane**. The following table summarizes the required equipment.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles or safety glasses meeting ANSI Z87.1 standards. A face shield should be worn when there is a splash hazard.[2][3]	Protects against splashes and vapors that can cause eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.[2][3]	Prevents skin contact, which may cause irritation.
Respiratory Protection	An air-purifying respirator with an appropriate organic vapor cartridge (type ABEK (EN14387) respirator filter or equivalent).[2]	Protects against inhalation of vapors, which can cause respiratory irritation.
Protective Clothing	A flame-retardant lab coat or coveralls. Closed-toe shoes are mandatory.	Minimizes skin exposure and protects against fire hazards.

Quantitative Data Summary

The following table outlines key quantitative data for **vinylcyclopentane**.

Property	Value
CAS Number	3742-34-5[2][3][5][6]
Molecular Formula	C ₇ H ₁₂ [5][6]
Molecular Weight	96.17 g/mol [2][3][5][6]
Boiling Point	97 °C (lit.)[2][5]
Flash Point	10 °C (50 °F) - closed cup[2][3]
Density	0.704 g/mL at 25 °C (lit.)[2][5]

Occupational Exposure Limits (OELs)

Specific occupational exposure limits for **vinylcyclopentane** have not been established.

However, for the structurally related compound, cyclopentane, the following limits are recommended and can be used as a conservative guideline. It is crucial to note that these are for a different substance and should be applied with caution.

Organization	Limit
NIOSH REL	TWA 600 ppm (1720 mg/m ³)[1][2][4]
ACGIH TLV	TWA 600 ppm[4]

TWA (Time-Weighted Average): The average exposure over an 8-hour workday.

Experimental Protocols: Safe Handling and Disposal

A systematic approach to handling and disposal is essential for minimizing risks associated with **vinylcyclopentane**.

Handling Procedure

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.
 - Assemble all necessary PPE and have it readily available.
 - Ground all equipment to prevent static electricity discharge, a potential ignition source.[7]
 - Have a fire extinguisher (CO₂, dry chemical, or foam) and a spill kit accessible.[7]
- Dispensing and Use:
 - Use only non-sparking tools.[7]
 - Keep containers tightly closed when not in use.
 - Avoid contact with strong oxidizing agents.

- Keep away from heat, sparks, and open flames.[[7](#)]
- Post-Handling:
 - Thoroughly wash hands and any exposed skin after handling.
 - Decontaminate the work area.

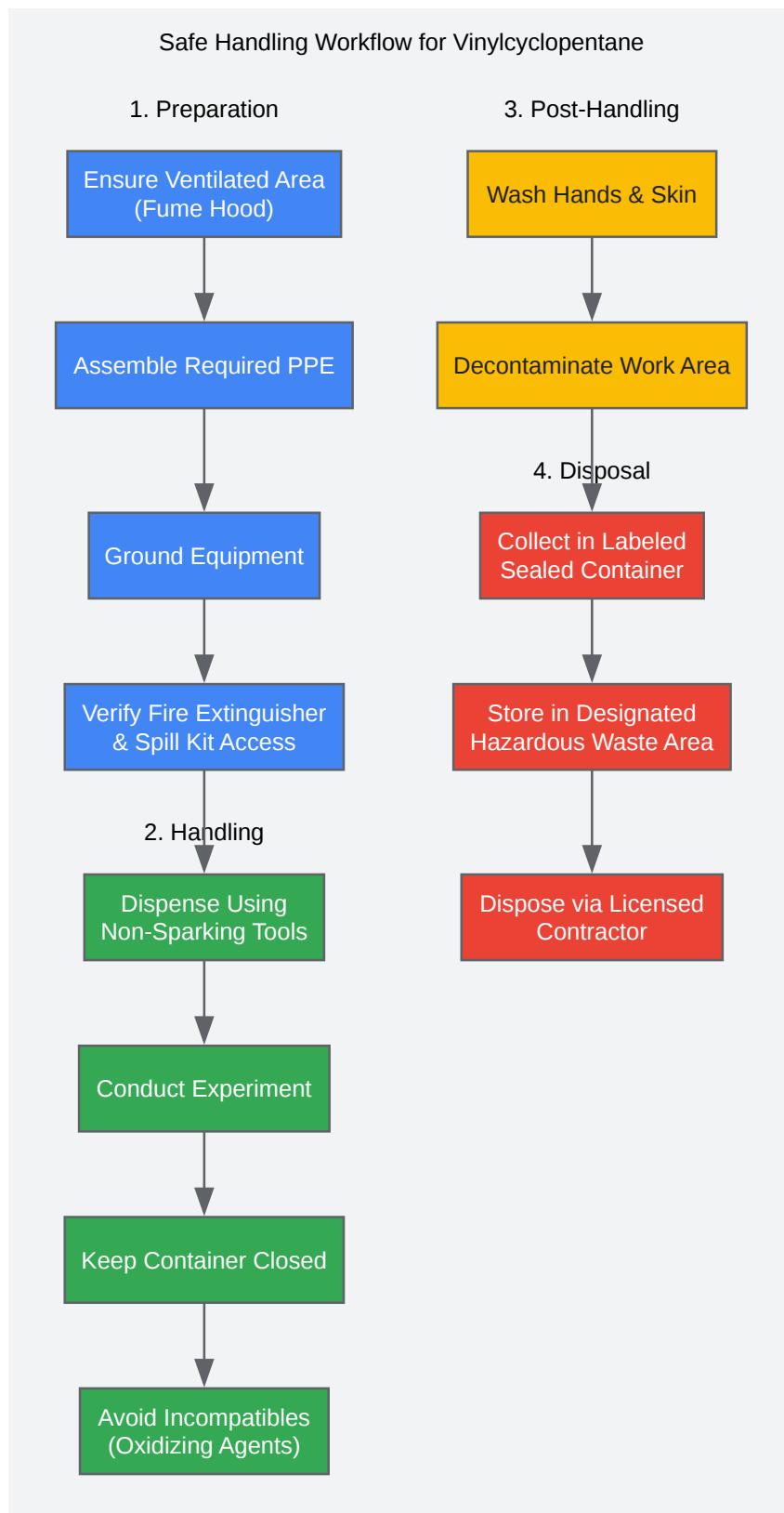
Disposal Plan

Vinylcyclopentane and any contaminated materials must be treated as hazardous waste.

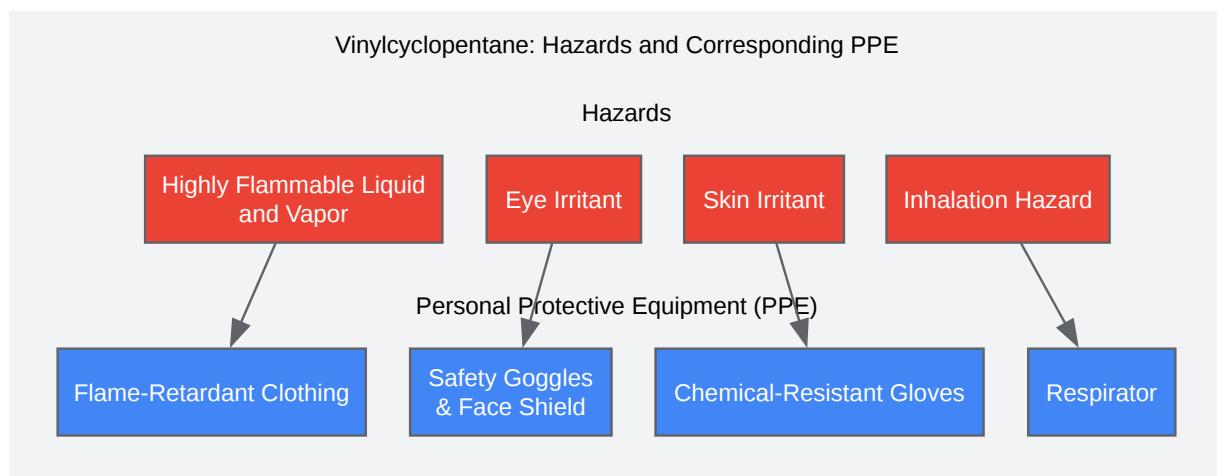
- Waste Collection:
 - Collect waste in a clearly labeled, sealed, and chemically compatible container.
 - Do not mix with other waste streams unless explicitly permitted.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area designated for hazardous waste.
 - Keep away from ignition sources.
- Disposal:
 - Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[[7](#)] Do not empty into drains.[[8](#)]

Visualizing Safety Workflows

The following diagrams illustrate the logical flow of safe handling procedures and the relationship between the hazards of **vinylcyclopentane** and the corresponding protective measures.

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Caption: A step-by-step workflow for the safe handling and disposal of **vinylcyclopentane**.



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Caption: Relationship between **Vinylcyclopentane** hazards and the required personal protective equipment.

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